

Introduction: Unpacking a Privileged Scaffold in Medicinal Chemistry

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Compound of Interest

Compound Name: 4-(5-Bromopyridin-3-yl)pyrimidin-2-amine

CAS No.: 913322-73-3

Cat. No.: B3195524

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In the landscape of modern drug discovery, the strategic combination of well-established pharmacophores into novel molecular architectures is a cornerstone of rational drug design. The compound **4-(5-Bromopyridin-3-yl)pyrimidin-2-amine**, identified by its CAS Number 913322-73-3, is a compelling exemplar of this approach.^[1] It marries two "privileged scaffolds": the 2-aminopyrimidine core and a functionalized pyridine ring.^[1] The pyrimidine and pyridine heterocycles are fundamental building blocks in a multitude of biologically active molecules, including approved pharmaceuticals, primarily due to their ability to engage in crucial molecular interactions.^[1] The nitrogen atoms within these rings serve as key hydrogen bond acceptors, facilitating precise binding to biological targets like kinases and other enzymes.^[1]

This guide provides a comprehensive technical overview of **4-(5-Bromopyridin-3-yl)pyrimidin-2-amine**, intended for researchers and drug development professionals. We will dissect its structural and physicochemical properties, detail a robust synthetic pathway, explore methods for its structural elucidation, and discuss its significance and potential applications within the context of medicinal chemistry.

Physicochemical and Structural Properties

The molecule's structure features a central pyrimidine ring linked at the 4-position to the 3-position of a pyridine ring. Key functional groups include a primary amine at the 2-position of the pyrimidine and a bromine atom at the 5-position of the pyridine. The bromine atom is particularly significant as it can modulate the compound's electronic properties and offers a reactive handle for further chemical diversification through cross-coupling reactions.^[1]

Table 1: Core Physicochemical Data

Property	Value	Source
CAS Number	913322-73-3	^[1]
Molecular Formula	C ₉ H ₇ BrN ₄	PubChem
Molecular Weight	251.08 g/mol	^[1]
InChI Key	GQVAOWPHRZJSJS-UHFFFAOYSA-N	^[1]

| Canonical SMILES | C1=C(C=NC=C1C2=NC(=NC=C2)N)Br | PubChem |

The dihedral angle between the pyridine and pyrimidine rings is a key conformational feature. In analogous structures, these rings are typically not coplanar, adopting a twisted conformation to minimize steric hindrance.^[1] The primary amine group and the ring nitrogens are potent sites for hydrogen bonding, which dictates the molecule's crystal packing and its potential interactions with biological macromolecules.^[1]

Synthesis and Mechanistic Rationale

The construction of the bi-aryl C-C bond between the pyridine and pyrimidine rings is most efficiently achieved via a palladium-catalyzed cross-coupling reaction, specifically the Suzuki-Miyaura coupling.^{[1][2][3]} This method is favored in modern organic synthesis for its high functional group tolerance, excellent yields, and stereospecificity.

The strategic choice in a Suzuki coupling lies in which fragment serves as the organohalide and which is the organoboron species. For this target molecule, a highly plausible and efficient

route involves the coupling of a 4-halopyrimidin-2-amine with 5-bromo-3-pyridylboronic acid.^[1] This approach is often preferred as pyrimidine boronic acids can sometimes be less stable.

Experimental Protocol: Suzuki-Miyaura Cross-Coupling

This protocol describes a representative procedure for the synthesis of **4-(5-Bromopyridin-3-yl)pyrimidin-2-amine**.

1. Reagent Preparation:

- In a Schlenk flask under an inert nitrogen atmosphere, combine 2-amino-4-chloropyrimidine (1.0 eq), 5-bromo-3-pyridinylboronic acid (1.1 eq), and a suitable base such as potassium phosphate (K_3PO_4 , 2.0-3.0 eq).
- Add the palladium catalyst, Tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$, 0.05 eq). The choice of a Pd(0) catalyst is critical as it initiates the catalytic cycle.

2. Solvent Addition and Reaction:

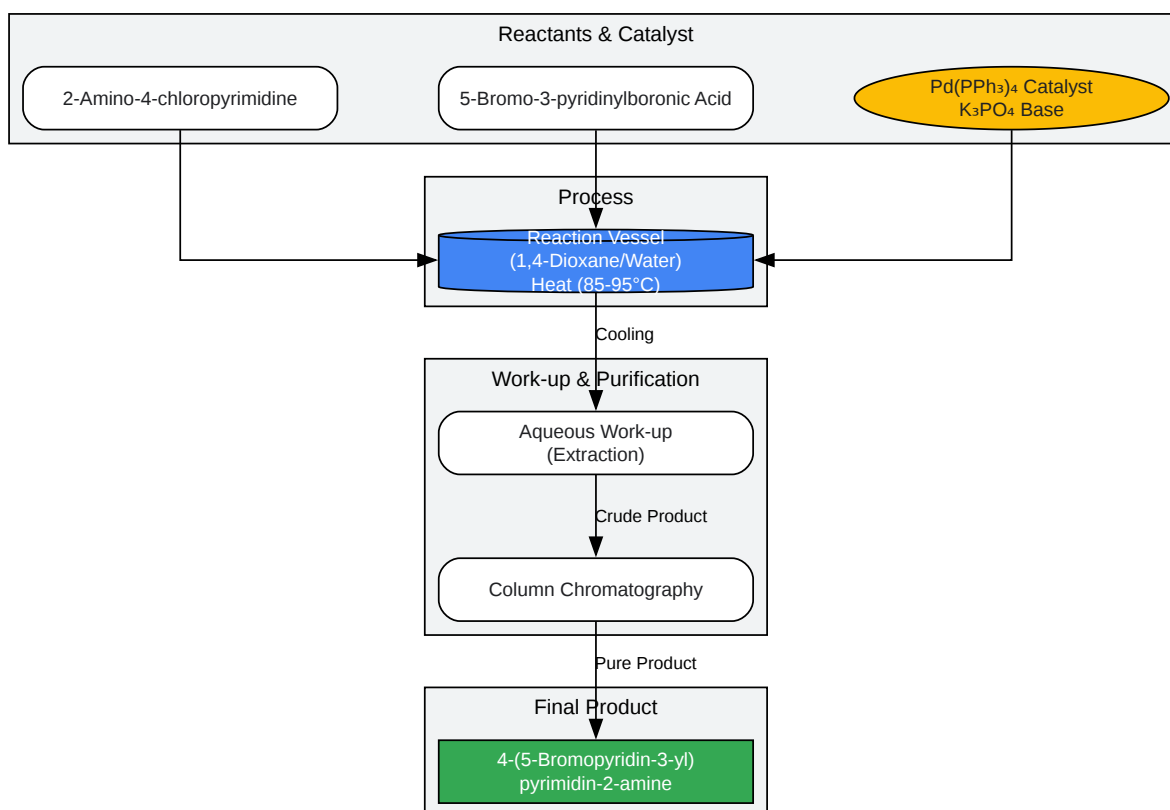
- Add a degassed solvent system, typically a mixture of 1,4-dioxane and water (e.g., 4:1 v/v).^[2] The aqueous component is essential for dissolving the inorganic base and facilitating the transmetalation step.
- Stir the reaction mixture vigorously and heat to 85–95 °C for 12-18 hours.^[2] Progress should be monitored by Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

3. Work-up and Purification:

- Upon completion, cool the mixture to room temperature.
- Dilute the reaction mixture with ethyl acetate and wash with water and brine to remove the inorganic salts and water-soluble impurities.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.

- The crude product is then purified by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes, to yield the pure **4-(5-Bromopyridin-3-yl)pyrimidin-2-amine**.

Synthesis Workflow Diagram



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Caption: Suzuki-Miyaura coupling workflow for synthesis.

Structural Elucidation and Spectroscopic Profile

While specific experimental spectra for this exact compound are not widely published, a robust spectroscopic profile can be predicted based on its constituent parts and data from analogous structures.^{[1][4]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for confirming the carbon-hydrogen framework of the molecule.

Table 2: Predicted ¹H NMR Spectral Characteristics (in DMSO-d₆)

Chemical Shift (δ) ppm	Multiplicity	Assignment	Rationale
~9.0 - 9.2	Singlet / Doublet	Pyridine H2	Deshielded by adjacent nitrogen and pyrimidine ring.
~8.6 - 8.8	Singlet / Doublet	Pyridine H6	Deshielded by adjacent nitrogen.
~8.4 - 8.5	Doublet	Pyrimidine H6	Adjacent to ring nitrogen.
~8.3 - 8.4	Triplet	Pyridine H4	Coupled to H2 and H6.
~7.1 - 7.2	Doublet	Pyrimidine H5	Coupled to H6.

| ~6.8 - 7.0 | Broad Singlet | -NH₂ (2H) | Exchangeable protons of the primary amine. |

Table 3: Predicted ¹³C NMR Spectral Characteristics (in DMSO-d₆)

Chemical Shift (δ) ppm	Assignment
~163	Pyrimidine C2 (attached to -NH₂)
~162	Pyrimidine C4 (attached to pyridine)
~158	Pyrimidine C6
~150-155	Pyridine C2, C6
~140	Pyridine C4
~135	Pyridine C3 (attached to pyrimidine)
~122	Pyridine C5 (attached to -Br)

| ~110 | Pyrimidine C5 |

Mass Spectrometry (MS)

Electrospray ionization mass spectrometry (ESI-MS) would be expected to show a prominent protonated molecular ion $[M+H]^+$ at m/z 251.0 and 253.0. The characteristic isotopic pattern of bromine (^{19}Br and ^{81}Br are in an approximate 1:1 ratio) would result in two peaks of nearly equal intensity separated by 2 Da, which is a definitive indicator of the presence of a single bromine atom.

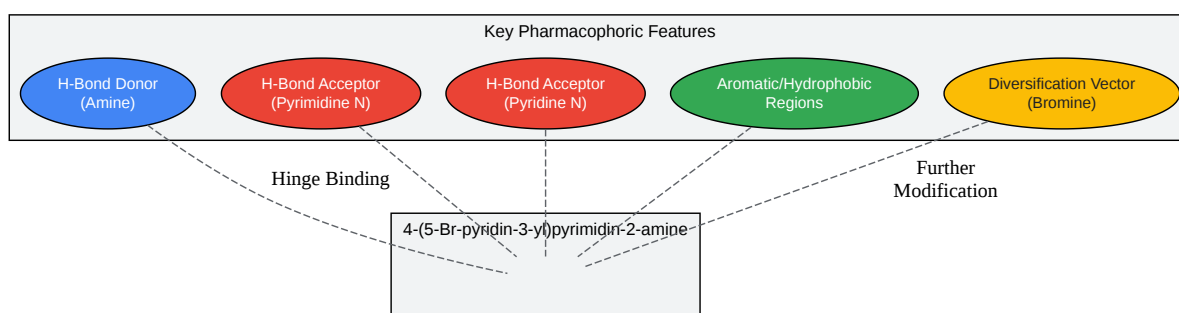
Relevance and Application in Drug Discovery

The **4-(5-Bromopyridin-3-yl)pyrimidin-2-amine** scaffold is of significant interest to medicinal chemists. The 2-aminopyrimidine core is a well-known "hinge-binder" motif found in numerous kinase inhibitors.^[1] It mimics the adenine of ATP and forms key hydrogen bonds with the backbone of the kinase hinge region.

Derivatives of the core 2-aminopyrimidine structure have shown potent activity against a range of diseases. For example, derivatives of 5-bromo-4-phenoxy-N-phenylpyrimidin-2-amine have been developed as novel inhibitors of UNC51-like kinase 1 (ULK1), which is a key initiator of autophagy in cancer.^[5] These compounds were found to block autophagy and induce apoptosis in non-small cell lung cancer cells.^[5] Similarly, other pyrimidine derivatives have demonstrated anticancer activity against cell lines like A549 (human lung cancer).^[6]

The pyridine portion of the molecule can be directed towards solvent-exposed regions of a binding pocket, where the bromine atom can serve as a vector for further optimization using reactions like another Suzuki coupling to improve potency, selectivity, or pharmacokinetic properties.

Pharmacophore Model



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Caption: Key pharmacophoric features for drug design.

Conclusion and Future Perspectives

4-(5-Bromopyridin-3-yl)pyrimidin-2-amine is more than a simple chemical entity; it is a strategically designed scaffold with significant potential in drug discovery. Its synthesis is accessible through robust and scalable palladium-catalyzed methods, and its structure contains the key features required for potent biological activity, particularly in the realm of kinase inhibition. The presence of the bromo-substituent provides a crucial gateway for the generation of diverse chemical libraries to probe structure-activity relationships and optimize lead compounds. Future research will likely focus on leveraging this scaffold to develop selective inhibitors for specific therapeutic targets, turning this promising molecular framework into next-generation therapeutics.

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Sources

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